

Application Notes: Production of Promethium-147 from Nuclear Reactor Waste

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Compound of Interest

Compound Name: Promethium

Cat. No.: B1207039

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Introduction

Promethium-147 (Pm-147), a rare earth element with no stable isotopes, is a valuable byproduct of nuclear fission.[1][2] Its unique properties, including pure beta emission with a half-life of 2.62 years and a lack of significant gamma radiation, make it suitable for a variety of specialized applications.[3][4] These applications include use in nuclear batteries (betavoltaic cells) for powering devices in remote or inaccessible locations like space probes and medical implants, as well as in luminous paints and industrial gauging instruments for measuring the thickness of thin materials.[2][3][5][6][7] This document provides a detailed overview of the production of Pm-147 from nuclear reactor waste, with a focus on the extraction and purification protocols for researchers, scientists, and drug development professionals.

Sources of **Promethium-147**

Promethium-147 is not found in significant quantities in nature and must be produced artificially.[1][3] The primary methods for its production are:

- **Fission Byproduct:** The most common method for obtaining Pm-147 is through the nuclear fission of uranium-235 (U-235) or plutonium-239 (Pu-239) in nuclear reactors.[1][3] When these atoms undergo fission, they break apart into a variety of smaller isotopes, including Pm-147. It can also be extracted from the waste stream generated during the production of Plutonium-238 (Pu-238) from the irradiation of Neptunium-237 targets.[5][8]

- Neutron Activation: Pm-147 can also be produced by bombarding enriched Neodymium-146 (Nd-146) with neutrons in a nuclear reactor.^{[1][4]} This process, known as neutron capture, transforms Nd-146 into Nd-147, which then decays into Pm-147 via beta decay.^{[1][4]}

Historically, Russia was a major producer of Pm-147 through fuel reprocessing. However, due to recent disruptions in the international supply chain, the U.S. Department of Energy Isotope Program (DOE IP) has re-established domestic production, primarily at Oak Ridge National Laboratory (ORNL).^{[3][9]} ORNL is currently the sole producer of Pm-147 in the United States.^[10]

Quantitative Data

The following tables summarize key quantitative data related to **Promethium-147**.

Table 1: Physical and Radiological Properties of **Promethium-147**

Property	Value
Half-life	2.62 years ^[4]
Primary Decay Mode	Beta Emission ^[7]
Maximum Beta Energy	224.5 keV ^[4]
Average Beta Energy	~62 keV ^[4]
Gamma Ray Energy	121 keV (very weak intensity) ^[4]
Specific Activity	940 Ci/g (for Pm-145, the longest-lived isotope) ^[4]

Table 2: Production and Separation Data

Parameter	Value/Description
Fission Yield from U-235	2.2% [11]
Precursor for Neutron Activation	Neodymium-146 (enriched) [4]
Key Radioactive Impurities	Curium-244, Europium-154 & 155, Cobalt-60, Iridium-192 [11] [12]
Recovery of Pm-147 (DTPA)	77.8% [13]
Radionuclide Purity of Pm-147 (DTPA)	98.6% [13]
Recovery of Pm-147 (NTA)	87.3% [13]
Radionuclide Purity of Pm-147 (NTA)	99.5% [13]

Experimental Protocols

The separation of Pm-147 from nuclear waste is a complex multi-step process due to the chemical similarity of lanthanides and the high radioactivity of the material. The following protocols are based on methods developed at Oak Ridge National Laboratory and other research institutions.

Protocol 1: Initial Separation from High-Level Liquid Waste

This protocol outlines the initial steps to separate **promethium** and other trivalent lanthanides and actinides from the bulk of fission products and uranium in a high-level liquid waste (HLLW) stream.

- **Denitration:** The acidic radioactive waste solution is first denitrated to reduce the nitric acid concentration.
- **Uranium Extraction:** The bulk of the uranium is removed using a solvent extraction process with 30% Tributyl Phosphate (TBP) in kerosene.[\[13\]](#)
- **Fission Product Removal:** A subsequent extraction with 50% TBP in dodecane is performed to remove certain fission products like Niobium-95, Ruthenium-103, and Cesium-137.[\[13\]](#)

- Oxalic Acid Precipitation: The trivalent lanthanides and actinides, including **promethium**, are precipitated from the solution by the addition of oxalic acid.[\[13\]](#) This step separates them from elements like Strontium-90 and Zirconium-95.[\[13\]](#)
- Cerium Removal: The precipitated rare earths are redissolved, and Cerium-144 is removed by extraction with a mixture of 0.4M Di-(2-ethylhexyl)phosphoric acid (D2EHPA) and 0.2M TBP.[\[13\]](#)

Protocol 2: Separation of **Promethium** from Other Lanthanides and Actinides

This protocol describes the separation of **promethium** from other chemically similar elements, a significant challenge in the purification process.[\[5\]](#)

- Initial Separation in Hot Cells: Due to the high radioactivity of the liquid waste, the initial separation is conducted in heavily shielded hot cells.[\[8\]](#)[\[14\]](#) This step aims to separate **promethium** and other elements with similar chemical properties from the bulk of impurities in the waste solution.[\[8\]](#)[\[14\]](#)
- Curium Removal: A key step is the removal of the radioactive element curium.[\[8\]](#)[\[14\]](#)
 - TALSPEAK Process: Historically, the TALSPEAK (Trivalent Actinide Lanthanide Separation with Phosphorus-Reagent Extraction from Aqueous Komplexes) process was used.[\[8\]](#)[\[14\]](#) This method extracts Pm-147, leaving the curium behind.[\[8\]](#)[\[14\]](#)
 - Camphor-BTP Method: A more recent and efficient method involves using a camphor-BTP ligand to remove curium from the mixture.[\[8\]](#)[\[14\]](#) This approach allows for a more effective series of subsequent separations to further purify the Pm-147 with less loss of the desired product.[\[8\]](#)[\[14\]](#)
- Fine Separations in Shielded Caves: After the initial bulk separation and curium removal, further fine separations are performed in a light-duty shielded cave.[\[8\]](#)[\[14\]](#)
- Final Purification in Glove Box: The final purification of Pm-147 is carried out in a glove box.[\[8\]](#)[\[14\]](#)

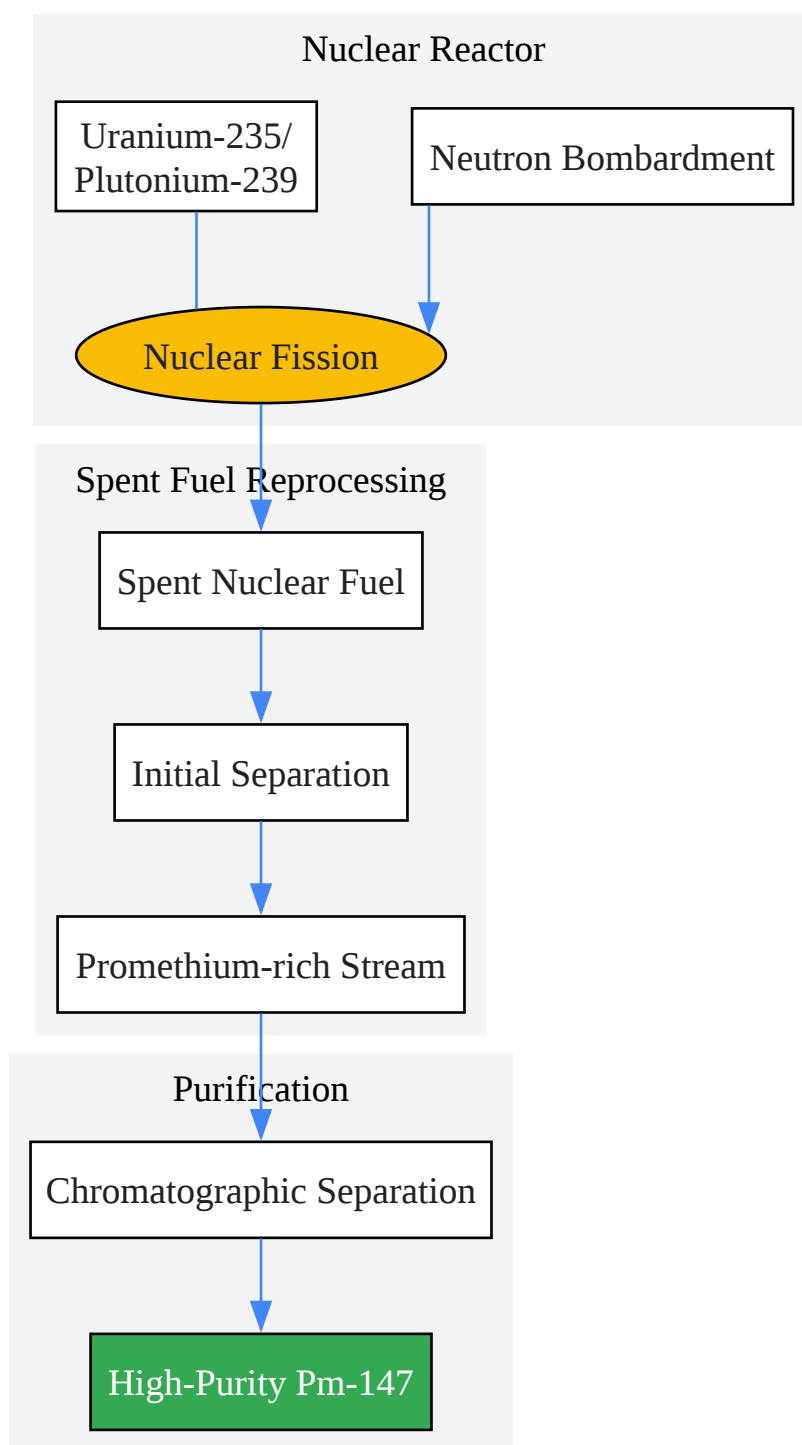
Protocol 3: Chromatographic Purification of **Promethium**-147

This protocol details the use of extraction and ion-exchange chromatography for the final purification of Pm-147.

- Extraction Chromatography with LN Resin:
 - The acidic solution containing **promethium** is loaded onto a column with LN extraction resin.[\[12\]](#)
 - Elution with increasing concentrations of hydrochloric acid (HCl), ranging from 0.1 M to 3 M, is used to separate Pm-147 from neodymium and other radionuclide impurities like gadolinium and europium isotopes.[\[12\]](#)
- Ion-Exchange Chromatography:
 - Further purification can be achieved using a low cross-linking cation exchange resin, such as Dowex 50W-X8.[\[12\]](#)[\[13\]](#)
 - Elution is performed with chelating agents like diethylenetriaminepentaacetic acid (DTPA) or nitrilotriacetic acid (NTA) to separate Pm-147 from other rare earth elements.[\[13\]](#) The flow rate, eluent concentration, and pH are critical parameters to control for effective separation.[\[13\]](#)

Visualizations

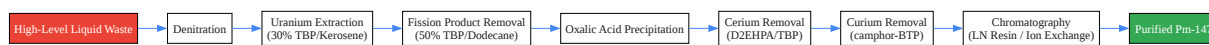
Diagram 1: Overall Workflow for **Promethium**-147 Production



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Caption: High-level overview of Pm-147 production from nuclear fission.

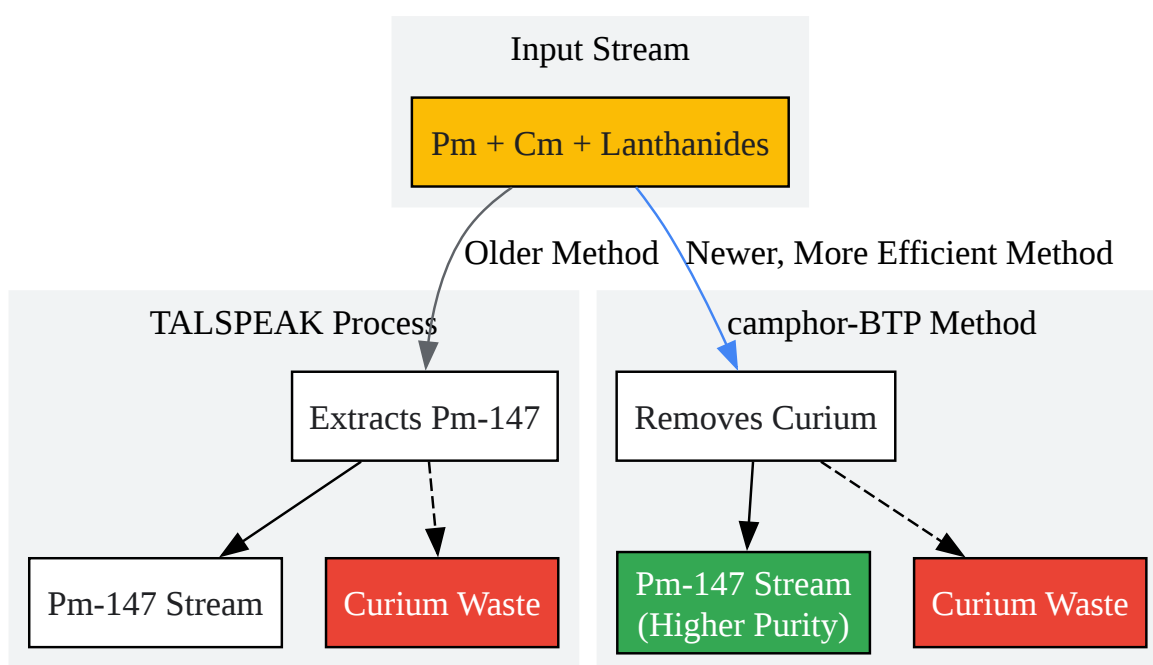
Diagram 2: Chemical Separation Workflow for **Promethium-147**



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Caption: Detailed steps in the chemical separation and purification of Pm-147.

Diagram 3: Comparison of Curium Separation Methods



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Caption: Comparison of TALSPeAK and camphor-BTP methods for curium separation.

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